

Solubility Profile of Acid Black 24: A Technical Guide

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Compound of Interest

Compound Name: Acid Black 24

Cat. No.: B1668969

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This in-depth technical guide provides a comprehensive overview of the solubility of **Acid Black 24** in various solvents. The information is curated for professionals in research and development who require precise data and methodologies for their work. This document presents quantitative and qualitative solubility data, detailed experimental protocols for solubility determination, and a visual representation of the experimental workflow.

Quantitative and Qualitative Solubility Data

The solubility of **Acid Black 24**, a diazo dye, is a critical parameter for its application in various industrial and research settings. The following table summarizes the available quantitative and qualitative solubility data for **Acid Black 24** in different solvents.

Solvent	Solubility	Temperature (°C)	Observations
Water	25.19 g/L[1]	20	The aqueous solution is reddish-blue to black. Adding concentrated hydrochloric acid turns the solution greenish-blue, while adding concentrated sodium hydroxide solution results in a date-red color.[1]
Ethanol	Soluble[1][2][3]	Not Specified	The solution has a navy blue color.
Acetone	Slightly Soluble	Not Specified	
Ethylene Glycol Ether	Soluble	Not Specified	
Other Organic Solvents	Insoluble	Not Specified	

Experimental Protocol for Determining Solubility

A standardized method for determining the solubility of dyes like **Acid Black 24** is the shake-flask method. This protocol is designed to create a saturated solution at a controlled temperature and then measure the concentration of the dissolved dye.

Materials

- **Acid Black 24** powder
- Solvent of interest (e.g., water, ethanol)
- Sealed containers (e.g., screw-cap flasks)
- Shaking incubator or magnetic stirrer with temperature control

- Centrifuge or filtration apparatus (e.g., syringe filters with appropriate membrane)
- UV-Vis Spectrophotometer
- Volumetric flasks and pipettes
- Analytical balance

Methodology

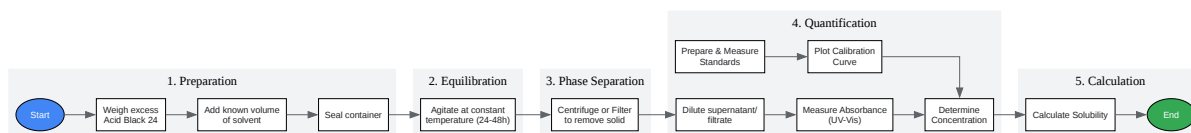
- Preparation of a Supersaturated Solution:
 - Accurately weigh an excess amount of **Acid Black 24** powder and add it to a known volume of the desired solvent in a sealed container. The amount of dye should be more than what is expected to dissolve to ensure that a saturated solution is formed.
- Equilibration:
 - Place the sealed container in a shaking incubator or on a magnetic stirrer with a controlled temperature (e.g., 20°C).
 - Agitate the mixture for a sufficient period, typically 24 to 48 hours, to ensure that the dissolution equilibrium is reached.
- Phase Separation:
 - After equilibration, remove the container and allow it to stand to let the undissolved solid settle.
 - To separate the saturated solution from the excess solid dye, either centrifuge the mixture at a high speed or filter the solution using a syringe filter. It is crucial to maintain the temperature during this step to prevent any change in solubility.
- Quantification:
 - Accurately dilute a known volume of the clear, saturated supernatant or filtrate with the solvent. The dilution factor should be chosen to bring the absorbance within the linear range of the UV-Vis spectrophotometer.

- Measure the absorbance of the diluted solution at the wavelength of maximum absorbance (λ_{max}) for **Acid Black 24**. A blank containing the pure solvent should be used to zero the spectrophotometer.
- Prepare a series of standard solutions of **Acid Black 24** with known concentrations in the same solvent.
- Measure the absorbance of these standard solutions to create a calibration curve of absorbance versus concentration.
- Determine the concentration of the diluted saturated solution from the calibration curve.
- Calculation:
 - Calculate the solubility of **Acid Black 24** in the solvent using the following formula, taking into account the dilution factor:

$$\text{Solubility (g/L)} = \text{Concentration from calibration curve (g/L)} \times \text{Dilution factor}$$

Experimental Workflow Diagram

The following diagram illustrates the logical workflow for the determination of **Acid Black 24** solubility using the shake-flask method.



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Caption: Experimental workflow for determining the solubility of **Acid Black 24**.

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